

# Falnidamol storage conditions stability

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## Compound Focus: Falnidamol

CAS No.: 196612-93-8

Cat. No.: S547937

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## Storage & Handling Specifications

The table below summarizes the key physical, chemical, and storage data for **Falnidamol**:

Property	Specification
Molecular Formula	C <sub>18</sub> H <sub>19</sub> ClFN <sub>7</sub> [1] [2] [3]
Molecular Weight	387.84 g/mol [1] [2] [3]
CAS No.	196612-93-8 [1] [2] [3]
Purity	99.88% (for specific batch E239901) [1]
Recommended Storage (Powder)	-20°C in a tightly sealed container [1] [2]
Long-Term Stability (Powder)	3 years at -20°C from date of receipt [1]
Appearance	Solid [2]
Solubility (DMSO)	20 mg/mL (51.56 mM) [1]
Solubility (Ethanol)	3 mg/mL [1]
Solubility (Water)	Insoluble [1]

## Frequently Asked Questions (FAQs)

**Q1: What is the best way to prepare a stock solution of Falnidamol in DMSO?** It is recommended to prepare stock solutions in fresh, dry DMSO at a concentration of 20 mg/mL. Be aware that moisture-absorbing DMSO can reduce the solubility of the compound. Always use sterile techniques and consider aliquoting the stock solution to avoid repeated freeze-thaw cycles [1].

**Q2: Can Falnidamol be used in in vivo studies, and how is it formulated?** Yes, **Falnidamol** has been used in preclinical in vivo studies. For animal experiments, it can be formulated as a homogeneous suspension. For example, you can add 5 mg of **Falnidamol** to 1 mL of a 0.5% carboxymethyl cellulose sodium salt (CMC-Na) solution and mix thoroughly to achieve a working concentration of 5 mg/mL [1].

**Q3: What safety precautions should I take when handling Falnidamol?** **Falnidamol** is classified as harmful if swallowed (H302) and is very toxic to aquatic life with long-lasting effects (H410). Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and impervious clothing. Work in a well-ventilated area and avoid generating dust or aerosols. In case of skin contact, rinse thoroughly with water [2].

## Troubleshooting Common Experimental Issues

### Problem: Low Solubility or Precipitation in Aqueous Buffers

- **Cause:** **Falnidamol** has poor solubility in water [1].
- **Solution:** First, dissolve **Falnidamol** in a high-quality DMSO stock solution. Then, dilute this stock into your aqueous-based buffer or cell culture medium. The final DMSO concentration should be kept as low as possible (typically <0.1-1%) to avoid cytotoxicity.

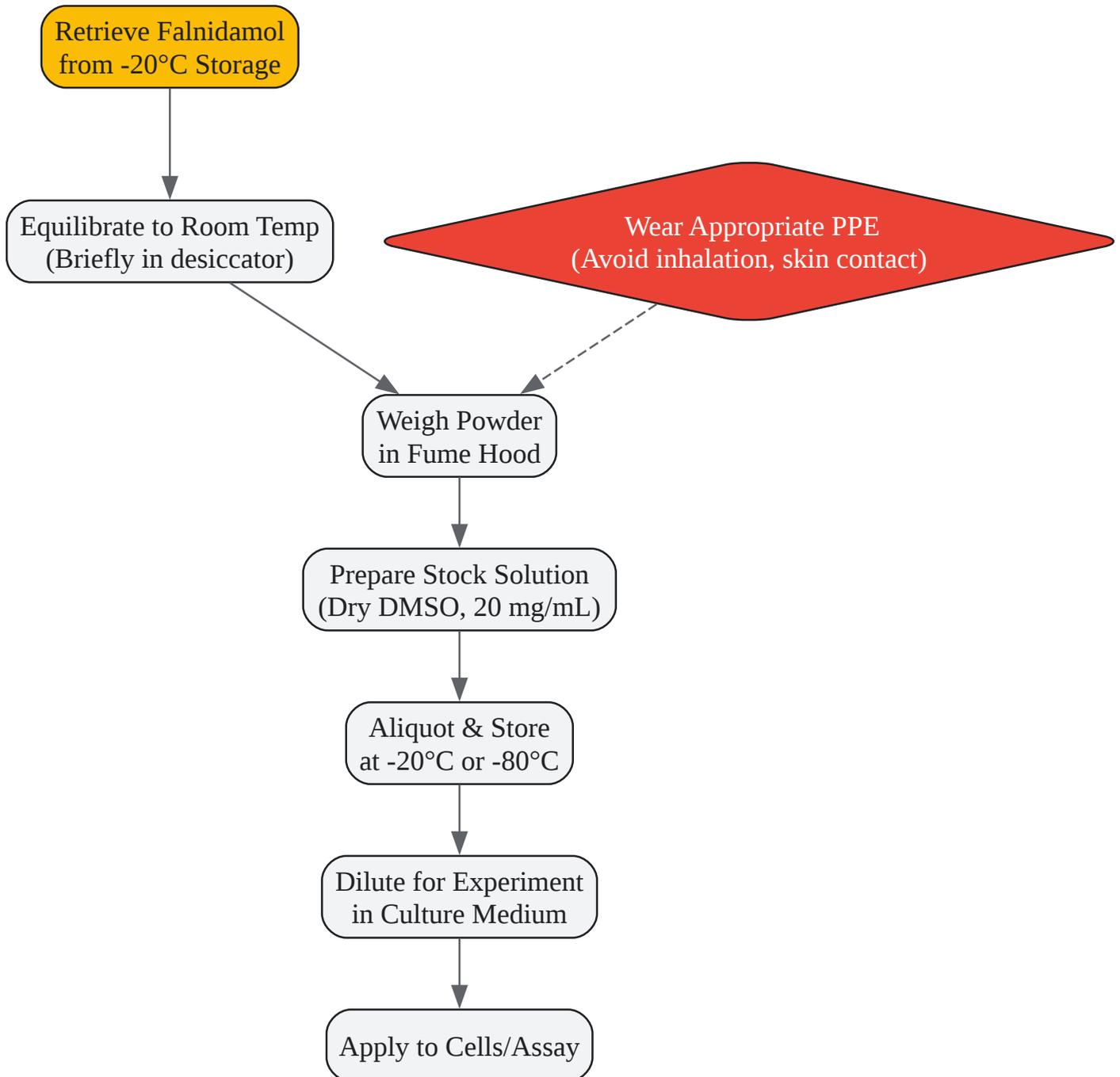
### Problem: Inconsistent Cell-Based Assay Results

- **Cause:** Improper storage or handling of the stock solution can lead to degradation or precipitation.
- **Solution:**
  - Confirm the stock solution is stored at -20°C or -80°C and has not been subjected to multiple freeze-thaw cycles [1] [2].
  - Before use, visually inspect the solution. If cloudiness or particulates are present, gently warm the vial and mix it. If the solution does not become clear, do not use it.

- Ensure the final working concentration in your assay is below the solubility limit in your chosen medium.

## Experimental Workflow for Handling **Falnidamol**

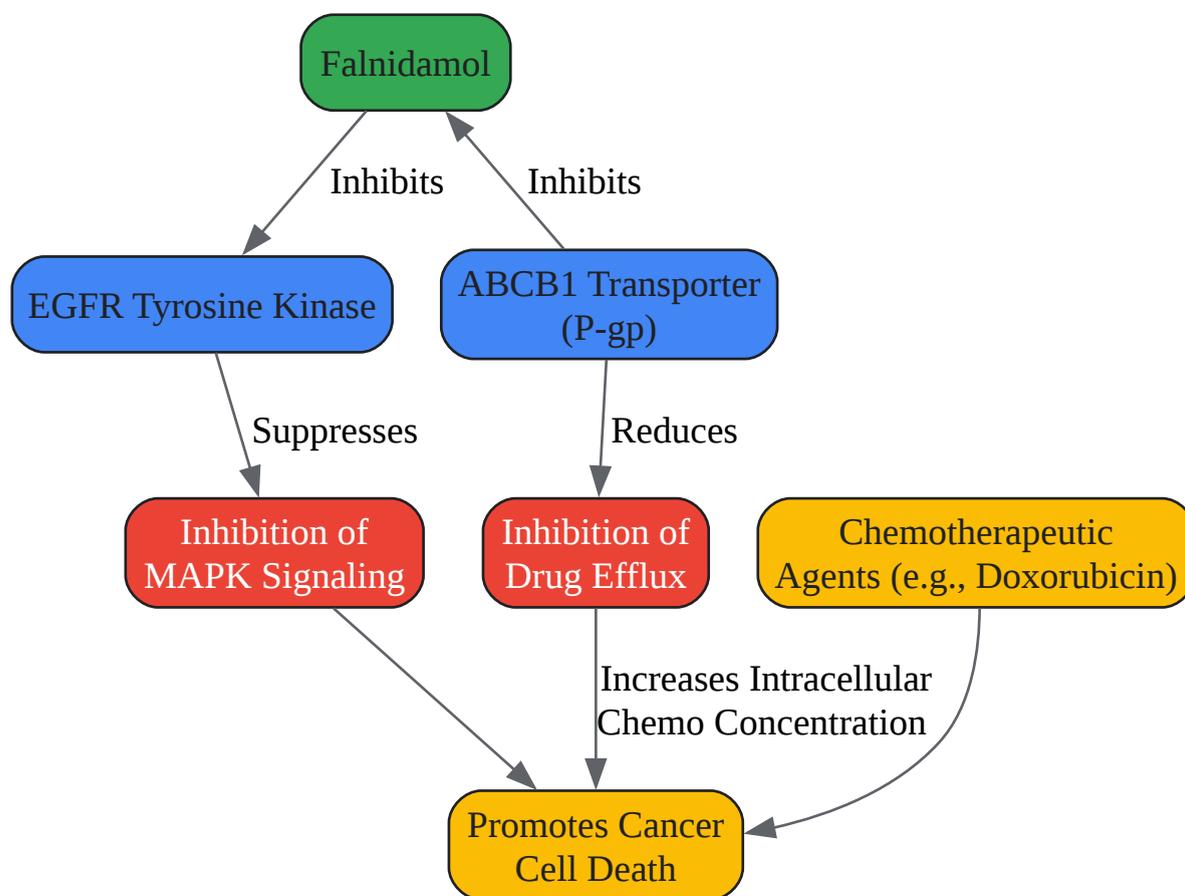
The following diagram outlines a standard workflow for handling **Falnidamol** in a research setting, from storage to application:



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## Mechanism of Action & Research Applications

Understanding the compound's mechanism can help in designing better experiments. **Falnidamol** is primarily characterized as a selective Epidermal Growth Factor Receptor (EGFR) tyrosine kinase inhibitor [1] [3]. A significant recent discovery is its potent and specific ability to inhibit the ABCB1 transporter (P-glycoprotein), which can reverse multidrug resistance (MDR) in cancer cells [4] [5]. The diagram below illustrates these dual mechanisms:



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## References

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